

Application Notes and Protocols for Studying Transcriptional Repression Using CCT374705

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Compound of Interest

Compound Name: CCT374705

Cat. No.: B15606651

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Introduction

CCT374705 is a potent and orally bioavailable small molecule inhibitor of the transcriptional repressor B-cell lymphoma 6 (BCL6).[1][2] BCL6 plays a critical role in the formation of germinal centers and is frequently implicated in the pathogenesis of diffuse large B-cell lymphoma (DLBCL).[3][4][5] It functions as a sequence-specific transcriptional repressor by recruiting corepressor complexes, including SMRT, NCoR, and BCOR, to the promoter regions of its target genes.[3][6] This repression of genes involved in cell cycle control, DNA damage response, and differentiation is crucial for the proliferation and survival of lymphoma cells.[1][7][8][9] **CCT374705** disrupts the protein-protein interaction between BCL6 and its corepressors, leading to the de-repression of BCL6 target genes and subsequent anti-proliferative effects in BCL6-dependent cancer cells.[3][6][8] These application notes provide detailed protocols for utilizing **CCT374705** as a chemical probe to study BCL6-mediated transcriptional repression.

Data Presentation

Biochemical and Cellular Activity of CCT374705

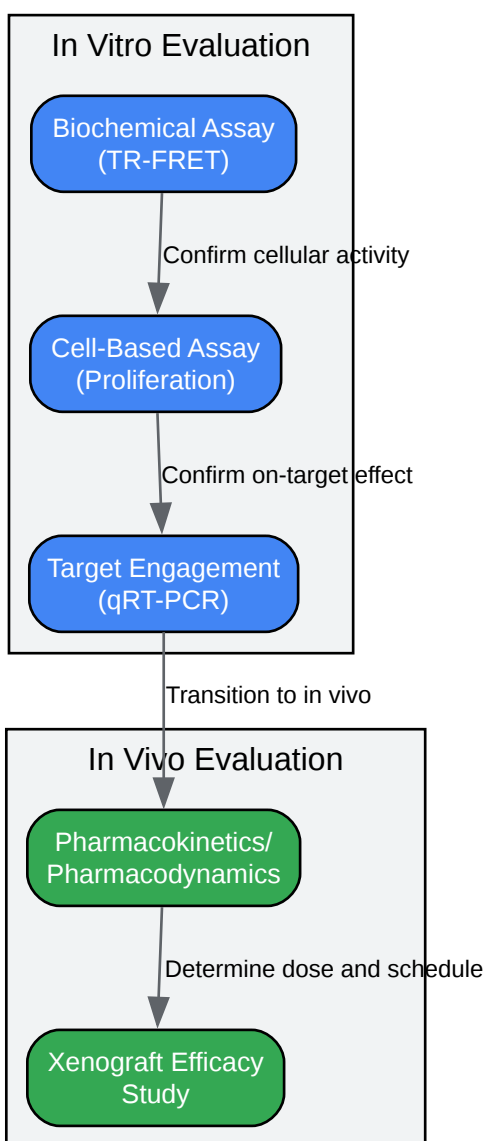
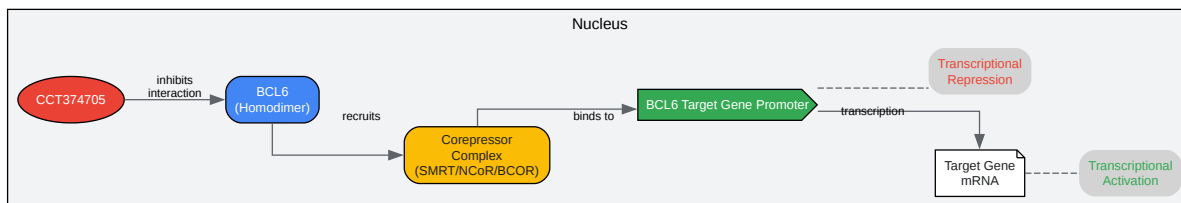
Parameter	Value	Cell Line/Assay	Reference
IC50	4.8 nM	BCL6 Inhibition	[1] [2]
GI50	< 100 nM	OCI-Ly1	[2]
GI50	< 100 nM	Karpas 422	[2]

In Vivo Pharmacodynamic Marker Modulation

Treatment	Gene	Fold Change in mRNA Expression	Model System	Reference
CCT374705 (50 mg/kg, p.o.)	ARID3A	Significant Increase	Karpas 422 Tumor Xenograft	[2]

Signaling Pathway

The following diagram illustrates the mechanism of BCL6-mediated transcriptional repression and its inhibition by **CCT374705**. BCL6 homodimerizes via its BTB domain and recruits corepressor complexes (CoR) to the promoter of its target genes, leading to transcriptional repression. **CCT374705** binds to the BTB domain of BCL6, preventing the recruitment of corepressors and thereby reactivating the expression of BCL6 target genes.



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